Structural and Functional Profiling: 1-Isopropyl Etodolac vs. Celecoxib

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Compound of Interest

Compound Name:	*1-Isopropyl Etodolac*
CAS No.:	*849630-65-5*
Cat. No.:	*B566279*

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Content Type: Technical Comparison Guide Audience: Medicinal Chemists, Analytical Scientists, and Drug Development Researchers

Executive Summary: The Analog vs. The Standard

In the landscape of Non-Steroidal Anti-Inflammatory Drugs (NSAIDs), Celecoxib stands as the clinical gold standard for selective COX-2 inhibition.[1] In contrast, **1-Isopropyl Etodolac** (chemically known as Etodolac EP Impurity F) is a critical structural analog of the marketed drug Etodolac.

While Celecoxib is a fully optimized diarylheterocycle designed for the COX-2 hydrophilic side pocket, **1-Isopropyl Etodolac** represents a pyrano-indole scaffold modification. For researchers, this comparison is vital for two reasons:

- Structure-Activity Relationship (SAR): Understanding how the steric bulk of the isopropyl group at the C1 position (versus the ethyl group in standard Etodolac) affects COX binding affinity.

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- Quality Control & Development: **1-Isopropyl Etodolac** is a regulated impurity (EP Impurity F).[2] Distinguishing its physicochemical behavior from Celecoxib and Etodolac is essential for purity profiling and potential lead optimization.

Chemical & Physical Property Landscape[3][4][5]

The fundamental difference lies in the scaffold architecture. Celecoxib utilizes a sulfonamide-substituted pyrazole to achieve selectivity, whereas **1-Isopropyl Etodolac** relies on a fused tricyclic core.

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Feature	1-Isopropyl Etodolac (Analog)	Celecoxib (Benchmark)	Technical Insight
CAS Registry	849630-65-5	169590-42-5	1-Isopropyl Etodolac is often cited as Impurity F in European Pharmacopoeia.
Chemical Core	Pyrano[3,4-b]indole	Diaryl-substituted pyrazole	The indole core is lipophilic; the pyrazole is a rigid linker.
Molecular Weight	301.38 g/mol	381.37 g/mol	Celecoxib is significantly heavier, affecting clearance.
Predicted LogP	~3.8 - 4.1	3.5	The isopropyl substitution increases lipophilicity compared to parent Etodolac (LogP ~2.5), potentially altering membrane permeability.
H-Bond Donors	1	1	Both have limited donors, aiding passive transport.
Key Substituent	Isopropyl at C1 position	Sulfonamide & Trifluoromethyl	The isopropyl group adds steric bulk, theoretically tightening the fit in the hydrophobic channel.

Mechanistic Analysis: Binding Kinetics

To understand the performance difference, we must look at the molecular docking environment within the Cyclooxygenase (COX) active site.

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Celecoxib: The Side-Pocket Specialist

Celecoxib is a "slow, tight-binding" inhibitor. Its sulfonamide group binds to a distinct hydrophilic side pocket (Arg513, His90) present in COX-2 but accessible in COX-1 only with significant steric clash. This is the definition of selectivity.

1-Isopropyl Etodolac: The Steric Wedge

Standard Etodolac is slightly COX-2 selective. The 1-Isopropyl analog replaces the C1-ethyl group with a bulkier isopropyl group.

- Hypothesis: The increased volume of the isopropyl group may enhance van der Waals interactions within the hydrophobic channel of COX-2, which is larger than COX-1. However, excessive bulk can also prevent entry into the active site entirely.
- SAR Implication: If the isopropyl group clashes with the channel entrance, potency drops. If it accommodates, lipophilic binding energy increases.

Pathway Visualization: COX Inhibition

The following diagram illustrates the divergence in inhibition mechanisms.

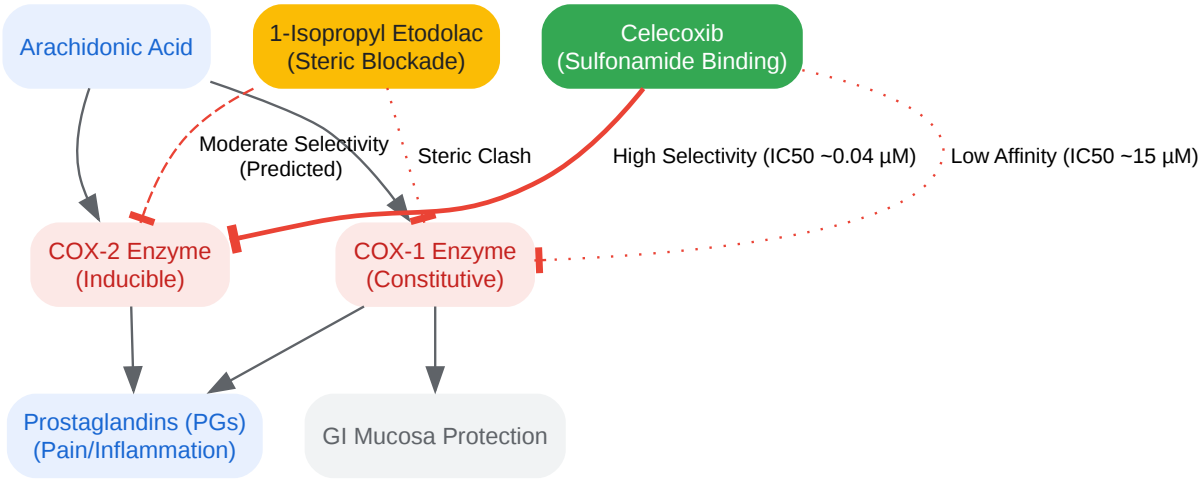

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Figure 1: Differential inhibition pathways. Celecoxib exploits the sulfonamide pocket, while **1-Isopropyl Etodolac** relies on steric fit within the hydrophobic channel.

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Experimental Protocols (Head-to-Head)

Since **1-Isopropyl Etodolac** is often an impurity standard, researchers must validate its identity and potency against Celecoxib.

Protocol A: High-Resolution Separation (HPLC)

Objective: To resolve **1-Isopropyl Etodolac** from parent Etodolac and compare retention behavior to Celecoxib.

- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 150mm x 4.6mm, 3.5µm).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: Acetonitrile.
- Gradient: 40% B to 90% B over 20 minutes.
- Detection: UV at 254 nm (Celecoxib) and 274 nm (Etodolac series).
- Expected Result:
  - Etodolac (Parent): RT ~8-9 min.
  - **1-Isopropyl Etodolac**: RT ~11-12 min (Due to higher lipophilicity/LogP).
  - Celecoxib: RT ~14-15 min (Highest lipophilicity).

Protocol B: COX-1/COX-2 Inhibition Assay (In Vitro)

Objective: Determine the Selectivity Index (SI = IC50 COX-1 / IC50 COX-2).

Reagents:

- Purified Ovine COX-1 and Recombinant Human COX-2.
- Colorimetric substrate (TMPD) or Fluorometric probe (ADHP).

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- Arachidonic Acid (substrate).

Workflow:

- Preparation: Dissolve Celecoxib and **1-Isopropyl Etodolac** in DMSO (Final concentration <1%). Prepare serial dilutions (0.01 µM to 100 µM).
- Incubation: Incubate enzyme (COX-1 or COX-2) with inhibitor for 10 minutes at 25°C.
  - Note: Celecoxib requires a pre-incubation time to establish the tight-binding conformation.
- Initiation: Add Arachidonic Acid (100 µM) and TMPD.
- Measurement: Monitor absorbance at 590 nm (peroxidase activity of COX).
- Calculation: Plot % Inhibition vs. Log[Concentration]. Determine IC50.

Self-Validating Check:

- Celecoxib must show an IC50 (COX-2) of approximately 40-60 nM. If >100 nM, the enzyme activity is compromised.

Comparative Workflow Diagram

The following diagram outlines the logical flow for characterizing these compounds in a research setting.

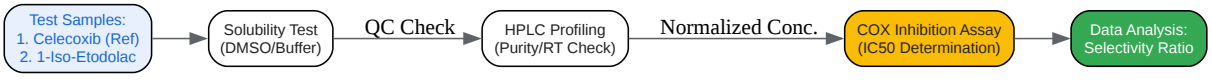

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Figure 2: Experimental workflow for comparative profiling of NSAID candidates.

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- To cite this document: BenchChem. [Structural and Functional Profiling: 1-Isopropyl Etodolac vs. Celecoxib]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b566279/docs#structural-and-functional-profiling-1-isopropyl-etodolac-vs-celecoxib]

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